Synthesis and Isotopic Labeling of Desphenyl-Chloridazon-$^{15}N_2$: A Technical Guide

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Compound of Interest

Compound Name:	*Desphenyl Chloridazon-15N2*
CAS No.:	*1189649-21-5*
Cat. No.:	*B563998*

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Abstract

This technical guide provides a comprehensive, in-depth methodology for the chemical synthesis and isotopic labeling of Desphenyl-chloridazon, a significant metabolite of the herbicide Chloridazon. The following protocols are designed for researchers, scientists, and professionals in drug development and environmental sciences who require a reliable method for producing Desphenyl-chloridazon and its $^{15}N_2$-labeled isotopologue for use as an analytical standard or in metabolic and environmental fate studies. This document emphasizes the underlying chemical principles, providing a robust framework for successful synthesis, purification, and characterization.

Introduction: The Significance of Desphenyl-Chloridazon and its Labeled Analogue

Desphenyl-chloridazon, chemically known as 5-amino-4-chloro-3(2H)-pyridazinone, is the primary and more persistent soil metabolite of the widely used herbicide Chloridazon.[1][2][3] Its presence and persistence in soil and groundwater are of significant environmental concern, necessitating sensitive and accurate analytical methods for its detection and quantification.[1]

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[2] Stable isotope-labeled internal standards are indispensable for such analyses, offering unparalleled accuracy by compensating for matrix effects and variations in sample preparation and instrument response.

The synthesis of Desphenyl-chloridazon-$^{15}N_2$ provides a crucial tool for researchers, enabling precise quantification in complex matrices through isotope dilution mass spectrometry.[4] Furthermore, the $^{15}N_2$-labeled compound serves as a valuable tracer in metabolic studies to elucidate the biotransformation pathways of Chloridazon and its metabolites in various organisms and ecosystems. This guide presents a detailed protocol for the de novo synthesis of Desphenyl-chloridazon, followed by a specific protocol for the incorporation of two ^{15}N atoms into the pyridazinone ring.

Retrosynthetic Analysis and Strategy

The synthetic strategy for Desphenyl-chloridazon and its $^{15}N_2$-labeled analogue is centered around the construction of the core 3(2H)-pyridazinone ring. A logical and efficient approach involves the condensation of a suitable four-carbon precursor with hydrazine. For the $^{15}N_2$-labeled synthesis, commercially available $^{15}N_2$-hydrazine is utilized as the source of the stable isotopes.

Our retrosynthetic analysis identifies mucochloric acid as an ideal and readily available starting material. The reaction of mucochloric acid with hydrazine (or $^{15}N_2$-hydrazine) will form the pyridazinone ring, which can then be further functionalized to yield the target molecule. The key steps in the forward synthesis are:

- Ring Formation: Condensation of mucochloric acid with hydrazine (or $^{15}N_2$-hydrazine) to form a dichloropyridazinone intermediate.
- Amination: Selective substitution of one of the chloro groups with an amino group.

This approach offers a straightforward and efficient pathway to the desired product with a high potential for isotopic incorporation.

Experimental Protocols

Synthesis of Unlabeled Desphenyl-Chloridazon

This section details the synthesis of unlabeled 5-amino-4-chloro-3(2H)-pyridazinone.

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Step 1: Synthesis of 4,5-dichloro-3(2H)-pyridazinone

- Rationale: This step involves the cyclization of mucochloric acid with hydrazine hydrate to form the pyridazinone ring. The acidic conditions facilitate the condensation reaction.
- Procedure:
  - In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve mucochloric acid (16.9 g, 0.1 mol) in 100 mL of glacial acetic acid.
  - Slowly add hydrazine hydrate (5.0 g, 0.1 mol) to the solution while stirring. The addition is exothermic, and the rate should be controlled to maintain the temperature below 40 °C.
  - After the addition is complete, heat the reaction mixture to reflux for 4 hours.
  - Cool the mixture to room temperature and then place it in an ice bath for 1 hour to facilitate precipitation.
  - Collect the precipitate by vacuum filtration, wash with cold water (3 x 50 mL), and then with a small amount of cold ethanol.
  - Dry the product under vacuum to yield 4,5-dichloro-3(2H)-pyridazinone as a white to off-white solid.

Step 2: Synthesis of 5-amino-4-chloro-3(2H)-pyridazinone (Desphenyl-Chloridazon)

- Rationale: This step involves the nucleophilic substitution of the more reactive chlorine atom at the 5-position of the pyridazinone ring with an amino group using aqueous ammonia.
- Procedure:
  - In a sealed pressure vessel, suspend 4,5-dichloro-3(2H)-pyridazinone (1.65 g, 0.01 mol) in 20 mL of 28% aqueous ammonia.
  - Heat the mixture to 100-110 °C with stirring for 6-8 hours. The internal pressure will increase, so ensure the vessel is properly sealed and handled with care.
  - Cool the reaction vessel to room temperature.

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- Collect the resulting precipitate by vacuum filtration.
- Wash the solid with cold water (3 x 20 mL) and dry it under vacuum.
- The crude product can be recrystallized from ethanol or water to yield pure 5-amino-4-chloro-3(2H)-pyridazinone.

Synthesis of Desphenyl-Chloridazon-$^{15}N_2$

This section details the synthesis of the $^{15}N_2$-labeled isotopologue. The procedure is analogous to the unlabeled synthesis, with the critical substitution of unlabeled hydrazine hydrate with $^{15}N_2$-labeled hydrazine.

Step 1: Synthesis of 4,5-dichloro-3(2H)-pyridazinone-$^{15}N_2$

- Rationale: This step is identical in principle to the unlabeled synthesis, but utilizes $^{15}N_2$-hydrazine to incorporate the stable isotopes into the pyridazinone ring. Commercially available $^{15}N_2$-hydrazine sulfate or monohydrate can be used.[2][5] If using the sulfate salt, it should be neutralized prior to use.
- Procedure:
  - In a 50 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve mucochloric acid (1.69 g, 0.01 mol) in 10 mL of glacial acetic acid.
  - Prepare a solution of $^{15}N_2$-hydrazine hydrate (0.52 g, 0.01 mol, >98% isotopic purity) in 5 mL of glacial acetic acid.[5][6] Alternatively, use an equivalent amount of neutralized $^{15}N_2$-hydrazine sulfate.[2]
  - Slowly add the $^{15}N_2$-hydrazine solution to the mucochloric acid solution with stirring.
  - Heat the reaction mixture to reflux for 4 hours.
  - Follow the workup and purification procedure as described in section 3.1, Step 1.

Step 2: Synthesis of 5-amino-4-chloro-3(2H)-pyridazinone-$^{15}N_2$ (Desphenyl-Chloridazon-$^{15}N_2$)

- Rationale: This final step is identical to the amination of the unlabeled intermediate.

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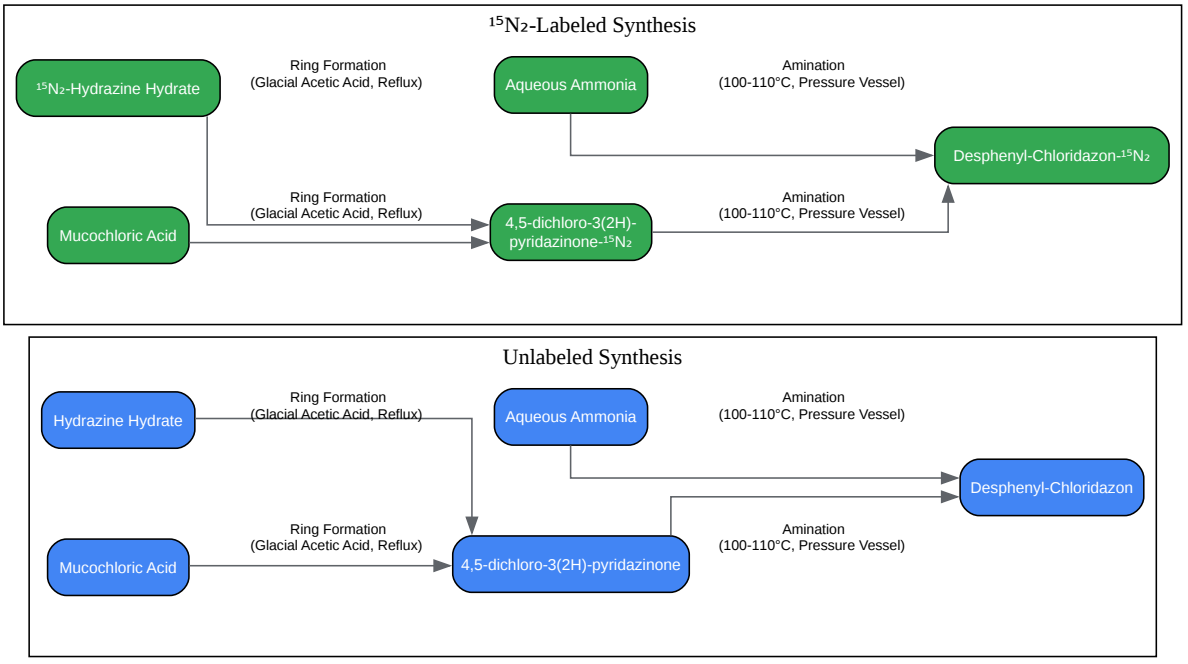
- Procedure:
  - Follow the procedure outlined in section 3.1, Step 2, using 4,5-dichloro-3(2H)-pyridazinone-$^{15}N_2$ as the starting material.

Synthetic Workflow Diagram



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Caption: Synthetic workflow for unlabeled and $^{15}N_2$-labeled Desphenyl-Chloridazon.

Characterization and Data

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Thorough characterization of the final products is essential to confirm their identity, purity, and isotopic enrichment. The following analytical techniques are recommended:

- Mass Spectrometry (MS): To confirm the molecular weight and isotopic incorporation. High-resolution mass spectrometry (HRMS) is recommended for accurate mass determination.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR to confirm the chemical structure. For the labeled compound, ^{15}N NMR will directly show the incorporation of the heavy isotope.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound.

Table 1: Expected Analytical Data for Desphenyl-Chloridazon and Desphenyl-Chloridazon-$^{15}N_2$

Analyte	Molecular Formula	Theoretical Monoisotopic Mass (Da)	Expected Mass Shift (vs. Unlabeled)	Key ^{1}H NMR Signals (δ, ppm in DMSO-d_6)	Key ^{15}N NMR Signals (δ, ppm)
Desphenyl-Chloridazon	$C_4H_4ClN_3O$	145.0043	N/A	~7.5 (s, 1H, vinyl H), ~6.5 (br s, 2H, NH_2)	Not typically acquired
Desphenyl-Chloridazon-$^{15}N_2$	$C_4H_4ClN(^{15}N)_2O$	147.0014	+2	~7.5 (s, 1H, vinyl H), ~6.5 (br s, 2H, NH_2)	Two distinct signals confirming ^{15}N incorporation

Conclusion

This guide provides a detailed and reliable methodology for the synthesis of Desphenyl-chloridazon and its $^{15}N_2$-labeled analogue. The described protocols are based on established chemical principles and utilize readily available starting materials. The successful synthesis of Desphenyl-chloridazon-$^{15}N_2$ will provide researchers with a high-quality internal standard,

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enabling more accurate and reliable quantification of this important herbicide metabolite in environmental and biological samples. As with all chemical syntheses, appropriate safety precautions should be taken, and all reactions should be performed in a well-ventilated fume hood by trained personnel.

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